

"calibration and maintenance of 1,3-Dichloropropene application equipment"

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Compound of Interest

Compound Name: 1,3-Dichloropropene

Cat. No.: B154105

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Technical Support Center: 1,3-Dichloropropene Application Equipment

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **1,3-Dichloropropene** application equipment in their experiments.

Troubleshooting Guides

This section provides solutions to common issues encountered during the application of **1,3-Dichloropropene**.

Issue: Inconsistent or No Flow of **1,3-Dichloropropene**

Possible Cause	Troubleshooting Steps
Clogged Nozzles or Screens	1. Safely depressurize and drain the system. 2. Remove nozzles and screens. 3. Clean with a soft brush and a suitable cleaning agent. Never use a wire or sharp object to clean nozzles as this can damage the orifice. 4. Flush the system with clean water before reinstalling.
Air Lock in the Pump or Lines	1. Open the pump's bleed valve or loosen a fitting on the discharge side to release trapped air until a steady stream of liquid is observed. ^[1] 2. Ensure all fittings on the suction line are tight to prevent air from entering the system. ^[2]
Blocked Suction Line	1. Check the suction strainer for debris and clean if necessary. ^[2] 2. Inspect the suction hose for kinks, collapses, or internal damage.
Empty Supply Tank	1. Visually inspect the fumigant level in the supply tank. 2. Refill the tank if necessary.
Pump Malfunction	1. Verify that the pump is receiving power. ^[3] 2. Check for worn or damaged pump seals or diaphragms and replace if needed.

Issue: Pressure Fluctuations or Inability to Maintain Pressure

Possible Cause	Troubleshooting Steps
Worn or Damaged Pressure Regulator	1. Inspect the pressure regulator for leaks or visible damage. 2. If a significant amount of liquid is flowing back into the tank through the overflow line, the regulator seats may be worn and require replacement. [2]
Leaks in Hoses or Fittings	1. Visually inspect all hoses and fittings for drips or sprays of 1,3-Dichloropropene while the system is under low pressure. 2. Tighten or replace any leaking components.
Inconsistent Pump Speed (for powered pumps)	1. Ensure the power source (e.g., tractor PTO, engine) is operating at a constant and correct speed. 2. Check belts and chains for proper tension and wear.
Pulsation Damper Failure (if equipped)	1. Inspect the pulsation damper for leaks or loss of charge. 2. Recharge or replace the damper according to the manufacturer's instructions.

Issue: Inaccurate Application Rate

Possible Cause	Troubleshooting Steps
Incorrect Ground Speed	1. Calibrate the ground speed of the application vehicle over a known distance. 2. Maintain a consistent speed during application.
Incorrect Nozzle Size or Worn Nozzles	1. Verify that the installed nozzles are the correct size for the target application rate, pressure, and speed. 2. Inspect nozzles for signs of wear (e.g., distorted spray pattern, increased flow rate) and replace as a set if necessary.
Incorrect Pressure Setting	1. Calibrate the pressure gauge to ensure it is providing an accurate reading. 2. Set the pressure according to the calibrated application rate.
Flow Meter Not Calibrated for 1,3-Dichloropropene	1. The flow of 1,3-Dichloropropene will differ from that of water due to its higher specific gravity.[4] 2. Use a correction factor to adjust the flow meter reading. The correction factor is calculated as $1 / \sqrt{\text{specific gravity of 1,3-Dichloropropene}}$. [4] The specific gravity of 1,3-Dichloropropene is approximately 1.218.[4]

Frequently Asked Questions (FAQs)

Q1: How often should I calibrate my **1,3-Dichloropropene** application equipment?

A1: Calibration should be performed at the beginning of each season, when changing the application rate, when changing to a different formulation of **1,3-Dichloropropene**, and after replacing or servicing any major components of the application system (e.g., pump, nozzles, controller). It is also good practice to periodically check the calibration during the application season.

Q2: What personal protective equipment (PPE) should be worn during calibration and maintenance?

A2: Always consult the pesticide label and Safety Data Sheet (SDS) for specific PPE requirements. Generally, this will include chemical-resistant gloves, coveralls over long-sleeved shirt and long pants, chemical-resistant footwear plus socks, and protective eyewear. A respirator may also be required.

Q3: How should I clean the application equipment after using **1,3-Dichloropropene**?

A3: Thoroughly flush the entire system with a cleaning solution recommended for chlorinated solvents. A triple-rinse procedure is often recommended. Dispose of the rinsate according to the pesticide label directions and local regulations. After cleaning, flush the system with new motor oil or a 50% motor oil/diesel oil mixture before storing to prevent corrosion.[5]

Q4: What materials should my equipment's seals and O-rings be made of for compatibility with **1,3-Dichloropropene**?

A4: **1,3-Dichloropropene** can degrade many common rubber materials.[6] It is recommended to use seals and O-rings made of FKM (Viton®) for improved chemical resistance.[6]

Q5: How do I calculate the target application rate for my experiment?

A5: The application rate is typically specified in pounds of active ingredient per acre. The maximum allowable application rate for **1,3-Dichloropropene** is 332 lbs. of active ingredient per acre.[7] To calculate the gallons per acre of a formulated product, you will need to know the pounds of **1,3-Dichloropropene** per gallon of the product. An "Application Factor" may also need to be considered based on the geographic location, month, and application method (shallow, deep, or drip) which adjusts the total pounds applied.[1][8]

Data Presentation

Table 1: Material Compatibility for **1,3-Dichloropropene** Application Equipment Components

Component	Recommended Material	Rationale
Seals, O-rings, Gaskets	FKM (Viton®)	High resistance to degradation from chlorinated hydrocarbons like 1,3-Dichloropropene.[6]
Hoses	Check manufacturer's chemical resistance chart	Must be rated for handling chlorinated solvents.
Tanks	Stainless Steel, Polyethylene	Good chemical resistance.
Nozzles	Stainless Steel, Hardened Stainless Steel	Resistant to corrosion and abrasion.

Table 2: Key Parameters for Calculating **1,3-Dichloropropene** Application Rate

Parameter	Description	Value/Formula
Maximum Application Rate	The maximum allowable amount of 1,3-Dichloropropene active ingredient per acre.	332 lbs/acre[7]
Application Factor (AF)	A multiplier that adjusts the total pounds of 1,3-D applied based on environmental and application variables.	Varies by location, month, and application method (e.g., shallow vs. deep injection).[1] [8]
Flow Meter Correction Factor	Adjusts a water-calibrated flow meter for the specific gravity of 1,3-Dichloropropene.	$1 / \sqrt{(\text{Specific Gravity of 1,3-D})}$ [4]
Specific Gravity of 1,3-Dichloropropene	The ratio of the density of 1,3-Dichloropropene to the density of water.	~1.218[4]

Experimental Protocols

Protocol 1: Calibration of a Soil Injection Applicator for **1,3-Dichloropropene**

Objective: To accurately determine the application rate in gallons per acre (GPA) of the **1,3-Dichloropropene** formulation.

Materials:

- Application equipment (tractor and injector rig)
- Water for initial calibration
- Measuring tape (at least 100 feet)
- Stopwatch
- Graduated collection containers for each nozzle
- Calculator
- Personal Protective Equipment (PPE) as specified on the product label

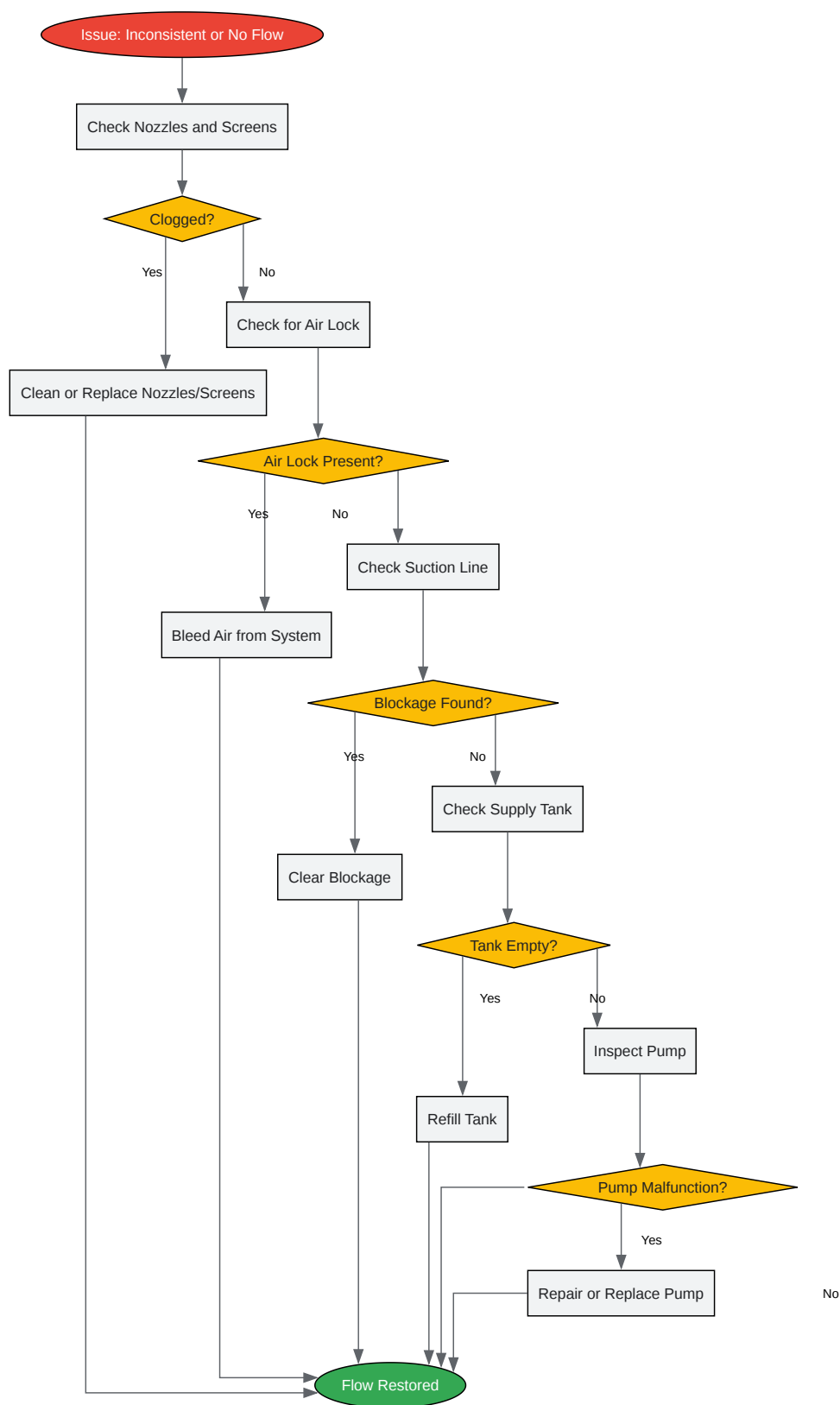
Methodology:

- Pre-Calibration Check:
 - Thoroughly clean the entire application system.
 - Check all hoses and fittings for leaks.
 - Ensure all nozzles are the same type and size and are clean.
 - Fill the spray tank with a known volume of water.
- Determine Ground Speed:
 - Measure a known distance in the field where the application will occur (e.g., 200 feet).
 - Record the time it takes for the application equipment to travel this distance at the intended operating speed.
 - Repeat this measurement at least twice and calculate the average time.

- Calculate the speed in miles per hour (MPH) using the formula: $\text{Speed (MPH)} = (\text{Distance (ft)} / \text{Time (sec)}) * (3600 / 5280)$
- Determine Nozzle Flow Rate:
 - With the applicator stationary, bring the pump to the desired operating pressure.
 - Place a collection container under each nozzle.
 - Simultaneously start the stopwatch and open the valves to the nozzles.
 - Collect the output from each nozzle for a set amount of time (e.g., 30 seconds).
 - Measure the volume of water collected from each nozzle.
 - Calculate the flow rate in gallons per minute (GPM) for each nozzle: $\text{Flow Rate (GPM)} = (\text{Volume collected (ounces)} / \text{Time (sec)}) * (60 / 128)$
 - The flow rate for each nozzle should not deviate by more than 5-10% from the average of all nozzles. Replace any nozzles that are outside this range.
- Calculate Application Rate (GPA):
 - Use the following formula to calculate the application rate in gallons per acre: $\text{GPA} = (\text{GPM per nozzle} * 5940) / (\text{MPH} * W)$ Where:
 - GPM = Average gallons per minute from a single nozzle
 - 5940 = A constant for converting units
 - MPH = Ground speed in miles per hour
 - W = Shank spacing in inches
- Adjust and Re-Calibrate:
 - If the calculated GPA is not the desired rate, make adjustments to the pressure or ground speed. Note that changing pressure will have a smaller effect on the application rate than changing speed.

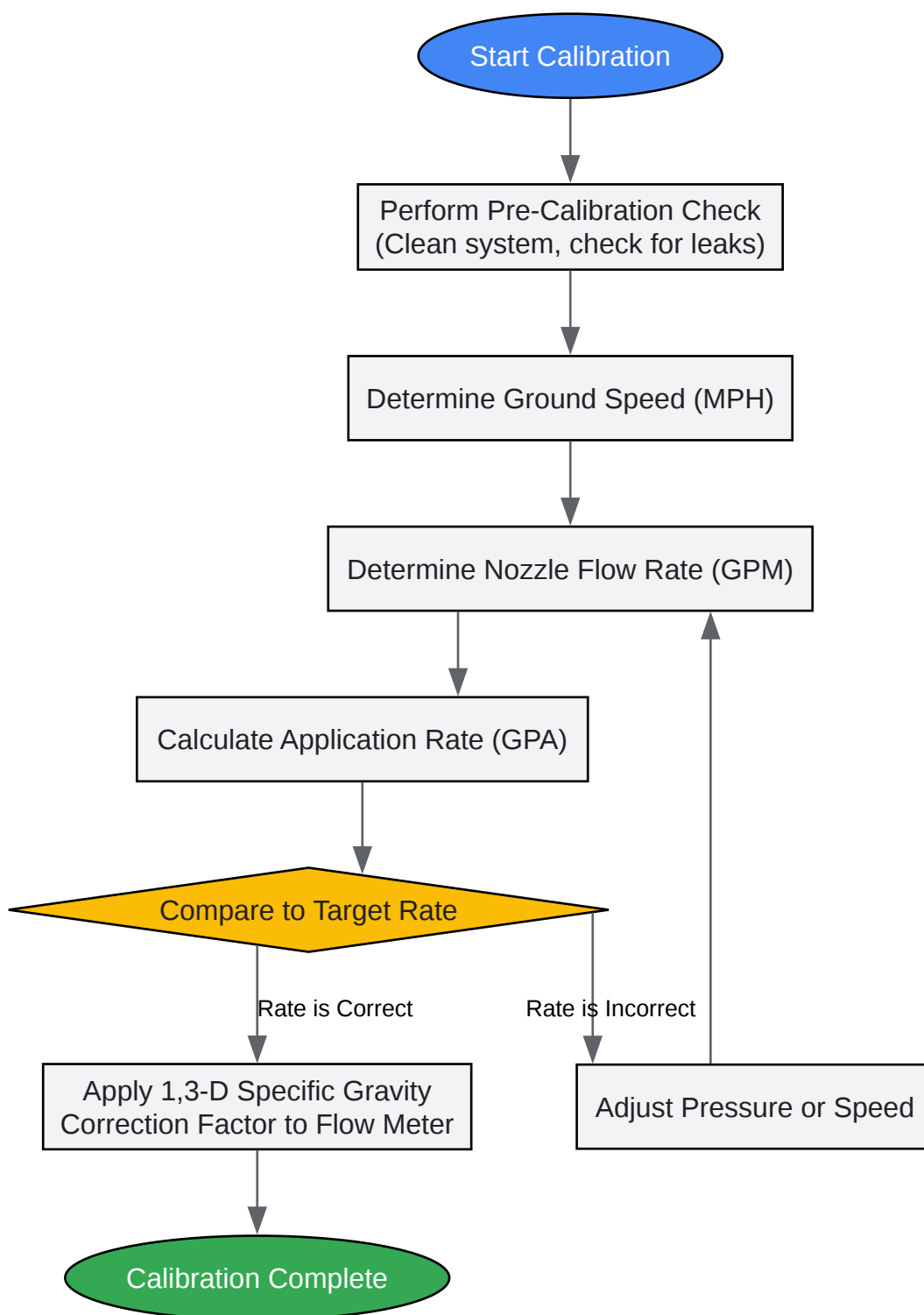
- Repeat the calibration process until the desired application rate is achieved.
- Correction for **1,3-Dichloropropene**:
 - When using a flow meter calibrated with water, apply the correction factor for the specific gravity of **1,3-Dichloropropene** to ensure accurate measurement of the fumigant.[4]

Visualizations



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Caption: Troubleshooting workflow for inconsistent or no fumigant flow.



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Caption: Workflow for calibrating **1,3-Dichloropropene** application equipment.

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